

The Electronic Configuration of Atomic Nitrogen: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitrogen, atomic

Cat. No.: B100902

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

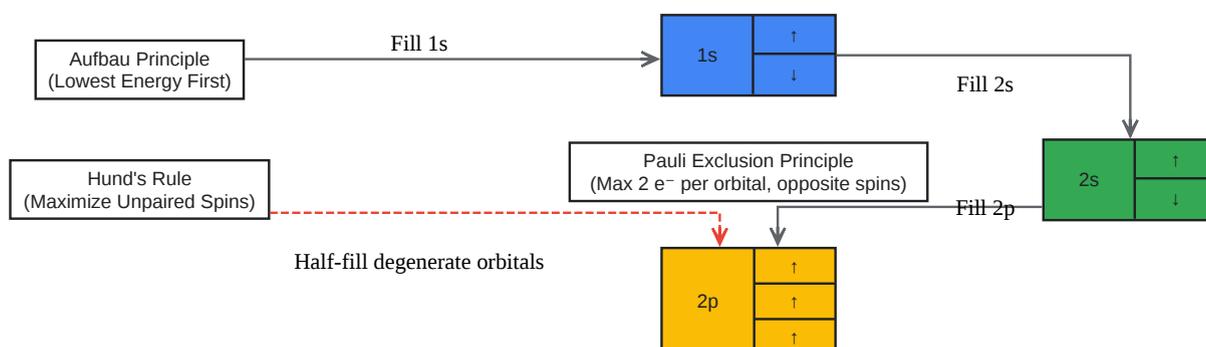
This technical guide provides a comprehensive overview of the electronic configuration of atomic nitrogen, detailing its ground state, excited states, and the fundamental principles governing its electronic structure. This document synthesizes theoretical principles with experimental data, offering a robust resource for professionals in scientific research and development.

Ground State Electronic Configuration

Atomic nitrogen (N), with an atomic number (Z) of 7, possesses seven electrons. In its ground state, these electrons occupy the lowest available energy orbitals as dictated by the Aufbau principle, the Pauli exclusion principle, and Hund's rule. The complete electronic configuration is $1s^2 2s^2 2p^3$.^{[1][2]} The shell structure is 2, 5.^[3]

The distribution of electrons in the outermost shell, the valence shell ($n=2$), is of particular chemical significance. The two electrons in the 2s orbital are paired, while the three electrons in the 2p orbitals occupy separate degenerate orbitals (p_x , p_y , p_z) with parallel spins, in accordance with Hund's rule.^[1] This results in three unpaired electrons, contributing to nitrogen's characteristic reactivity and its ability to form multiple covalent bonds. The ground state is described by the term symbol $^4S^{\circ}_{3/2}$.^[4]

A logical diagram illustrating the electron filling order for the ground state of atomic nitrogen is presented below.



[Click to download full resolution via product page](#)

Caption: Logical workflow for determining the ground state electronic configuration of nitrogen.

Quantitative Data

The electronic structure of nitrogen is quantitatively described by its ionization energies, electron affinity, and orbital binding energies. These parameters are crucial for predicting chemical behavior and are summarized in the tables below.

Ionization Energies

The ionization energy is the minimum energy required to remove an electron from a gaseous atom or ion. The successive ionization energies of nitrogen are provided in Table 1. The large jump in energy after the fifth ionization corresponds to the removal of core electrons from the filled 1s shell.

Table 1: Successive Ionization Energies of Atomic Nitrogen

Ionization State	Ionization Energy (eV)[4]
$N \rightarrow N^+ + e^-$	14.5341
$N^+ \rightarrow N^{2+} + e^-$	29.6013
$N^{2+} \rightarrow N^{3+} + e^-$	47.44924
$N^{3+} \rightarrow N^{4+} + e^-$	77.4735
$N^{4+} \rightarrow N^{5+} + e^-$	97.8901
$N^{5+} \rightarrow N^{6+} + e^-$	552.06741
$N^{6+} \rightarrow N^{7+} + e^-$	667.0461377

Electron Affinity and Orbital Binding Energies

Electron affinity is the energy change that occurs when an electron is added to a neutral atom. The electron binding energies correspond to the energy required to remove an electron from a specific atomic orbital, as determined experimentally.

Table 2: Electron Affinity and Orbital Binding Energies for Atomic Nitrogen

Parameter	Energy (eV)
Electron Affinity ($N + e^- \rightarrow N^-$)	-0.07 ± 0.02 [5]
1s Orbital Binding Energy	409.9[6]
2s Orbital Binding Energy	37.3[6]

Excited Electronic States

When an atom absorbs energy, an electron can be promoted to a higher energy orbital, resulting in an excited state. These states are transient and will decay back to the ground state, emitting photons in the process. The NIST Atomic Spectra Database provides a comprehensive

list of observed energy levels for neutral atomic nitrogen (N I). A selection of low-lying excited states is presented in Table 3.

For example, a common excited state involves the promotion of a 2s electron to the 2p subshell, resulting in the configuration $1s^2 2s^1 2p^4$. Another possibility is the excitation of a 2p electron to the next principal energy level, such as $1s^2 2s^2 2p^2 3s^1$.^[7]

Table 3: Selected Excited State Energy Levels of Neutral Nitrogen (N I)			
Configuration	Term	J	Level (cm ⁻¹) ^[8]
$2s^2 2p^3$	$4S^\circ$	3/2	0.000
$2s^2 2p^3$	$2D^\circ$	5/2	19224.464
3/2	19233.177		
$2s^2 2p^3$	$2P^\circ$	1/2	28838.920
3/2	28839.306		
$2s^2 2p^2(3P)3s$	$4P$	1/2	83284.070
3/2	83317.830		
5/2	83364.620		
$2s2p^4$	$4P$	5/2	88107.260

Experimental Determination Methodologies

The electronic configuration of atomic nitrogen is determined through various spectroscopic techniques. These methods provide direct experimental evidence for the quantized nature of atomic energy levels.

Atomic Emission Spectroscopy (AES)

Principle: In AES, a sample of nitrogen gas is subjected to a high-energy source, such as an electrical discharge or plasma, which excites the nitrogen atoms.[9] As the excited electrons relax to lower energy states, they emit photons of specific wavelengths, creating an emission spectrum. The discrete lines in this spectrum correspond to the energy differences between electronic states.

Methodology:

- **Sample Excitation:** Atomic nitrogen is typically generated and excited in a low-pressure environment using a high-voltage AC or DC capillary discharge tube or a microwave-induced plasma source.[9][10]
- **Light Collection:** The light emitted from the discharge is collected and focused into a spectrometer. This can be done using lenses and fiber optic cables.[11]
- **Spectral Analysis:** A spectrometer, such as a Czerny-Turner monochromator, disperses the light by wavelength.
- **Detection:** A detector, like a charge-coupled device (CCD), records the intensity of light at each wavelength, generating the emission spectrum.
- **Data Interpretation:** The wavelengths of the observed spectral lines are measured and used to calculate the energy of the electronic transitions. By comparing these energies to theoretical models and known transitions, the energy levels and thus the electronic configurations can be deduced.

Photoelectron Spectroscopy (PES)

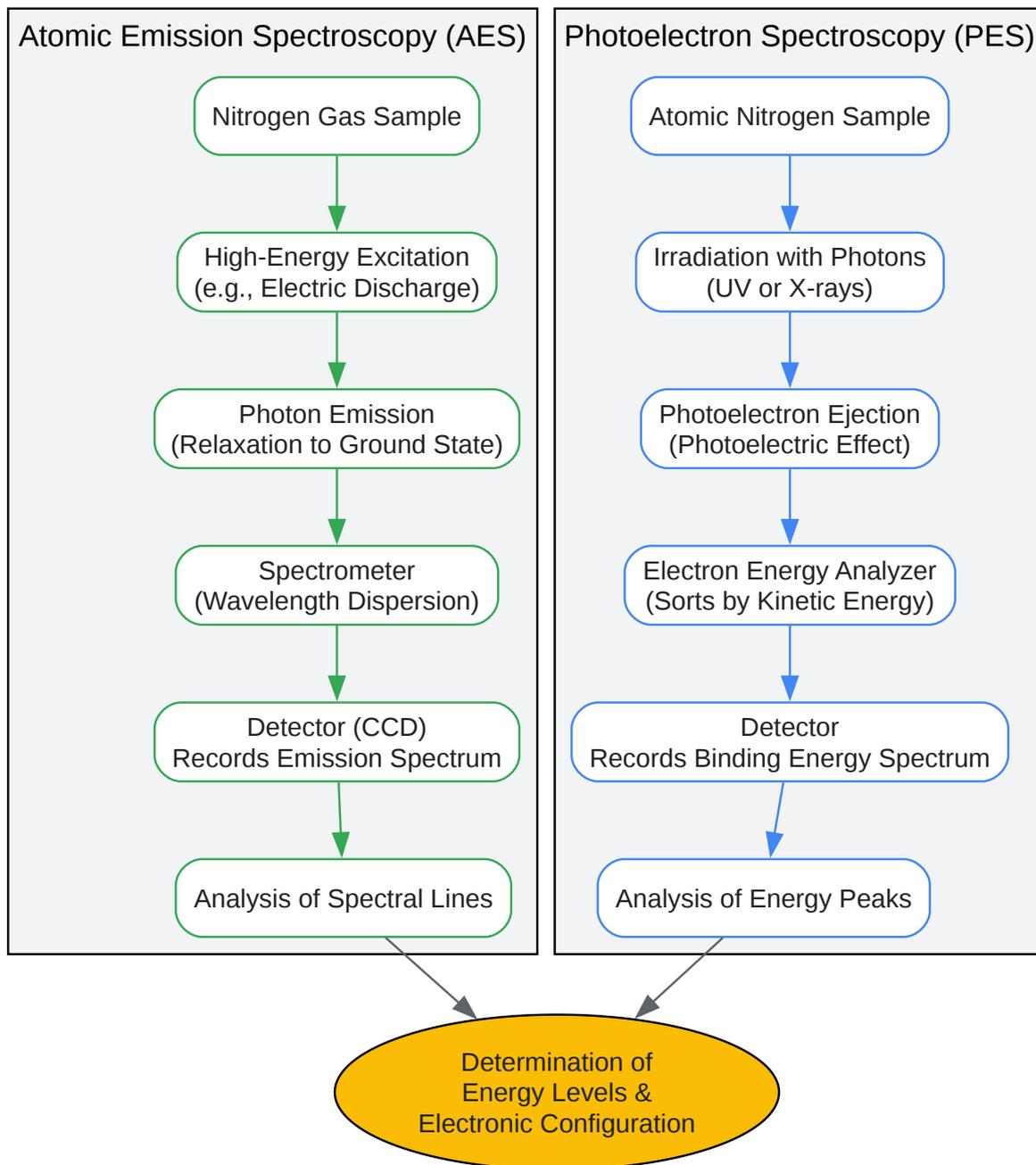
Principle: PES is based on the photoelectric effect and provides a direct measurement of electron binding energies.[12] A sample is irradiated with high-energy photons (typically UV or X-rays), causing electrons to be ejected. The kinetic energy of these ejected photoelectrons is measured. By conserving energy, the binding energy of the electron in the atom can be determined:

$$E_{\text{binding}} = E_{\text{photon}} - E_{\text{kinetic}}$$

Methodology:

- **Sample Preparation:** A source of atomic nitrogen is required. This can be achieved through methods such as microwave discharge of N₂ gas.
- **Ionization:** The atomic nitrogen sample is irradiated with a monochromatic source of high-energy photons, such as those from a synchrotron or an X-ray tube (e.g., Al K α source).[3]
- **Energy Analysis:** The ejected photoelectrons travel into an electron energy analyzer (e.g., a hemispherical analyzer), which separates them based on their kinetic energy.[12]
- **Detection:** An electron detector counts the number of electrons at each kinetic energy.
- **Data Interpretation:** The resulting spectrum is a plot of electron count versus binding energy. Each peak in the spectrum corresponds to the ionization of a specific atomic orbital (e.g., 1s, 2s, 2p). The area under each peak is proportional to the number of electrons in that orbital. The PES spectrum for nitrogen shows distinct peaks corresponding to the 1s, 2s, and 2p orbitals, confirming the 1s²2s²2p³ configuration.[2]

Below is a generalized workflow for experimental determination of electronic structure.



[Click to download full resolution via product page](#)

Caption: Generalized experimental workflows for determining electronic structure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nitrogen [webbook.nist.gov]
- 2. researchgate.net [researchgate.net]
- 3. Nitrogen | XPS Periodic Table | Thermo Fisher Scientific - US [thermofisher.com]
- 4. Atomic Data for Nitrogen (N) [physics.nist.gov]
- 5. Nitrogen | The Periodic Table at KnowledgeDoor [knowledgedoor.com]
- 6. WebElements Periodic Table » Nitrogen » properties of free atoms [winter.group.shef.ac.uk]
- 7. homework.study.com [homework.study.com]
- 8. Energy Levels of Neutral Nitrogen (N I) [physics.nist.gov]
- 9. reed.edu [reed.edu]
- 10. Spectral line lists of a nitrogen gas discharge for wavelength calibration in the range 4500–11 000 cm⁻¹ | Astronomy & Astrophysics (A&A) [aanda.org]
- 11. Methods of Experimental Physics (MXP) - An Analysis of the Vibrational Energy Levels of Diatomic Nitrogen in Transitions Between Electronic States [sites.google.com]
- 12. Khan Academy [khanacademy.org]
- To cite this document: BenchChem. [The Electronic Configuration of Atomic Nitrogen: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100902#electronic-configuration-of-atomic-nitrogen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com